

Personal protective equipment for handling m-PEG12-acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG12-acid

Cat. No.: B2542840

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Essential Safety and Handling Guide for m-PEG12-acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **m-PEG12-acid**, a valuable polyethylene glycol (PEG) linker used in bioconjugation and as a component in Proteolysis Targeting Chimeras (PROTACs). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Key Safety and Physical Data

Proper storage and handling are paramount for ensuring the stability and reactivity of **m-PEG12-acid**. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C26H52O14	[1]
Molecular Weight	588.7 g/mol	[1]
Appearance	White to off-white solid or solid-liquid mixture	[2][3]
Purity	>95% - 98%	[3]
Storage Temperature	-20°C for long-term storage	
Solubility	Soluble in Water, DMSO, DMF, and DCM	

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **m-PEG12-acid** was not fully detailed in the provided information, data for similar PEG-acid compounds, such as Bis-PEG12-acid, indicate potential hazards. Users should handle **m-PEG12-acid** with the assumption that it may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.

Therefore, the following personal protective equipment is mandatory when handling **m-PEG12-acid**:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against potential splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat must be worn.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, handling should be performed in a chemical fume hood to avoid inhalation.

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, verify the integrity of the container.
- Store the compound at -20°C in a dry, well-ventilated area, protected from light.

2. Preparation for Use:

- Before opening, allow the container to equilibrate to room temperature to prevent moisture condensation.
- All handling of the solid compound should be conducted in a chemical fume hood to minimize inhalation risk.

3. Dissolution:

- **m-PEG12-acid** is soluble in water, DMSO, DMF, and DCM.
- When preparing solutions, add the solvent to the solid slowly and mix gently until fully dissolved. For some solutions, such as in DMSO, warming may be necessary to achieve full solubility.

4. Experimental Use:

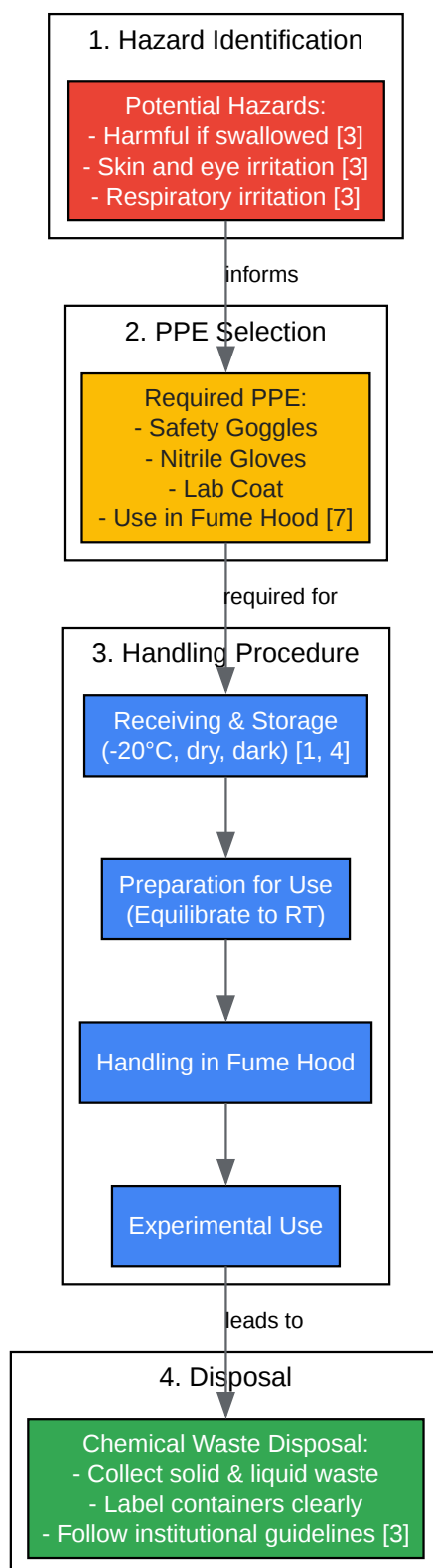
- The terminal carboxylic acid of **m-PEG12-acid** reacts with primary amine groups to form a stable amide bond, often in the presence of activators like EDC or HATU.
- Ensure all reactions are performed in a well-ventilated area, preferably within a fume hood.
- Avoid direct contact with the compound and its solutions.

Disposal Plan

All waste containing **m-PEG12-acid** must be treated as chemical waste and disposed of according to institutional and local regulations.

- **Solid Waste:** Collect any solid waste, including empty containers and contaminated consumables (e.g., weigh boats, pipette tips), in a designated and clearly labeled chemical waste container.
- **Liquid Waste:** Unused solutions and reaction mixtures containing **m-PEG12-acid** should be collected in a sealed, properly labeled hazardous waste container. Do not dispose of this material down the drain.
- **Decontamination:** Any surfaces or equipment that come into contact with **m-PEG12-acid** should be thoroughly decontaminated.

Workflow for Handling m-PEG12-acid



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Caption: Workflow for the safe handling and disposal of **m-PEG12-acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling m-PEG12-acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2542840#personal-protective-equipment-for-handling-m-peg12-acid]

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